

An In-depth Technical Guide to the Mechanism of Action of NITD-349

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Compound of Interest

Compound Name: NITD-349

Cat. No.: B15563282

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This document provides a comprehensive overview of the mechanism of action for **NITD-349**, a potent anti-tubercular agent. The information is intended for researchers, scientists, and professionals involved in drug development.

Executive Summary

NITD-349 is a promising anti-tuberculosis drug candidate that exhibits potent bactericidal activity against *Mycobacterium tuberculosis* (Mtb), including multi-drug resistant (MDR) strains. Its primary mechanism of action is the inhibition of the Mycobacterial membrane protein Large 3 (MmpL3), a crucial transporter protein essential for the biosynthesis of the mycobacterial cell wall. By targeting MmpL3, **NITD-349** disrupts the transport of mycolic acids, key components of the unique and protective outer membrane of Mtb, leading to cell death.

Molecular Target and Binding

The molecular target of **NITD-349** is MmpL3, a member of the Resistance, Nodulation, and cell Division (RND) superfamily of transporters. MmpL3 is responsible for the translocation of trehalose monomycolate (TMM), a precursor to mycolic acids, across the inner membrane of *M. tuberculosis*. This process is vital for the formation of the mycobacterial outer membrane, which is essential for the bacterium's survival and virulence.

Structural studies have revealed that **NITD-349** binds deep within the central channel of the transmembrane domain of MmpL3.[1][2] This binding induces conformational changes in the protein.[1][2] The interaction is characterized by the clamping of a critical aspartate residue, Asp645, by the amide nitrogen and indole nitrogen of **NITD-349**. [1] This specific interaction is crucial for the inhibitory effect.

Mechanism of Inhibition

NITD-349 inhibits MmpL3 function by disrupting its proton relay pathway. MmpL3 utilizes the proton motive force to drive the transport of its substrates. The binding of **NITD-349** to the central channel obstructs this proton relay system, effectively blocking the translocation of TMM. This mechanism is similar to that of other MmpL3 inhibitors like SQ109. The disruption of the two Asp-Tyr pairs required for proton transport is a key aspect of this inhibition.

Quantitative Analysis of Activity

The inhibitory and bactericidal activity of **NITD-349** has been quantified through various in vitro and in vivo studies.

Parameter	Value	Organism/System	Reference
MIC50	23 nM	Mycobacterium tuberculosis H37Rv	
MIC Range (MDR Mtb)	0.04 to 0.08 μ M	Various MDR Mtb strains	
Binding Affinity (Kd)	0.05 μ M	MmpL3 protein	
In Vivo Efficacy (Acute Murine Model)	0.9-log CFU reduction	Lung tissue (12.5 mg/kg)	
In Vivo Efficacy (Acute Murine Model)	3.4-log CFU reduction	Lung tissue (50 mg/kg)	
In Vivo Efficacy (Established Infection Model)	2.38-log CFU reduction	Lung tissue (100 mg/kg, 4 weeks)	

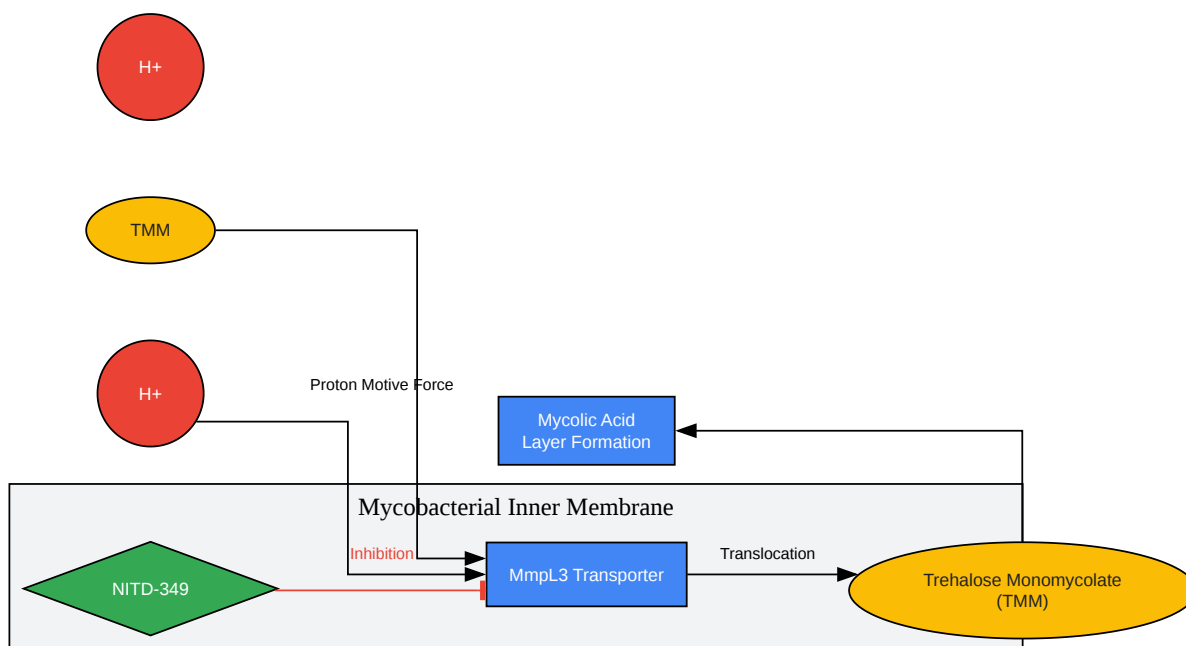
Experimental Protocols

The MIC of **NITD-349** against *M. tuberculosis* H37Rv and various MDR strains was determined using a microplate-based assay. A standardized inoculum of mycobacterial cells was added to 7H9 broth containing serial dilutions of **NITD-349**. The plates were incubated at 37°C for a specified period, after which bacterial growth was assessed by measuring optical density at 600 nm or by using a resazurin-based viability assay. The MIC was defined as the lowest concentration of the compound that inhibited visible bacterial growth.

The binding affinity (Kd) of **NITD-349** to purified MmpL3 protein was determined using microscale thermophoresis. The MmpL3 protein was labeled with a fluorescent dye. A constant concentration of the labeled protein was mixed with varying concentrations of **NITD-349**. The samples were loaded into capillaries, and a localized temperature gradient was applied. The movement of the fluorescently labeled protein along the temperature gradient was measured. The change in thermophoresis upon ligand binding was used to calculate the dissociation constant (Kd).

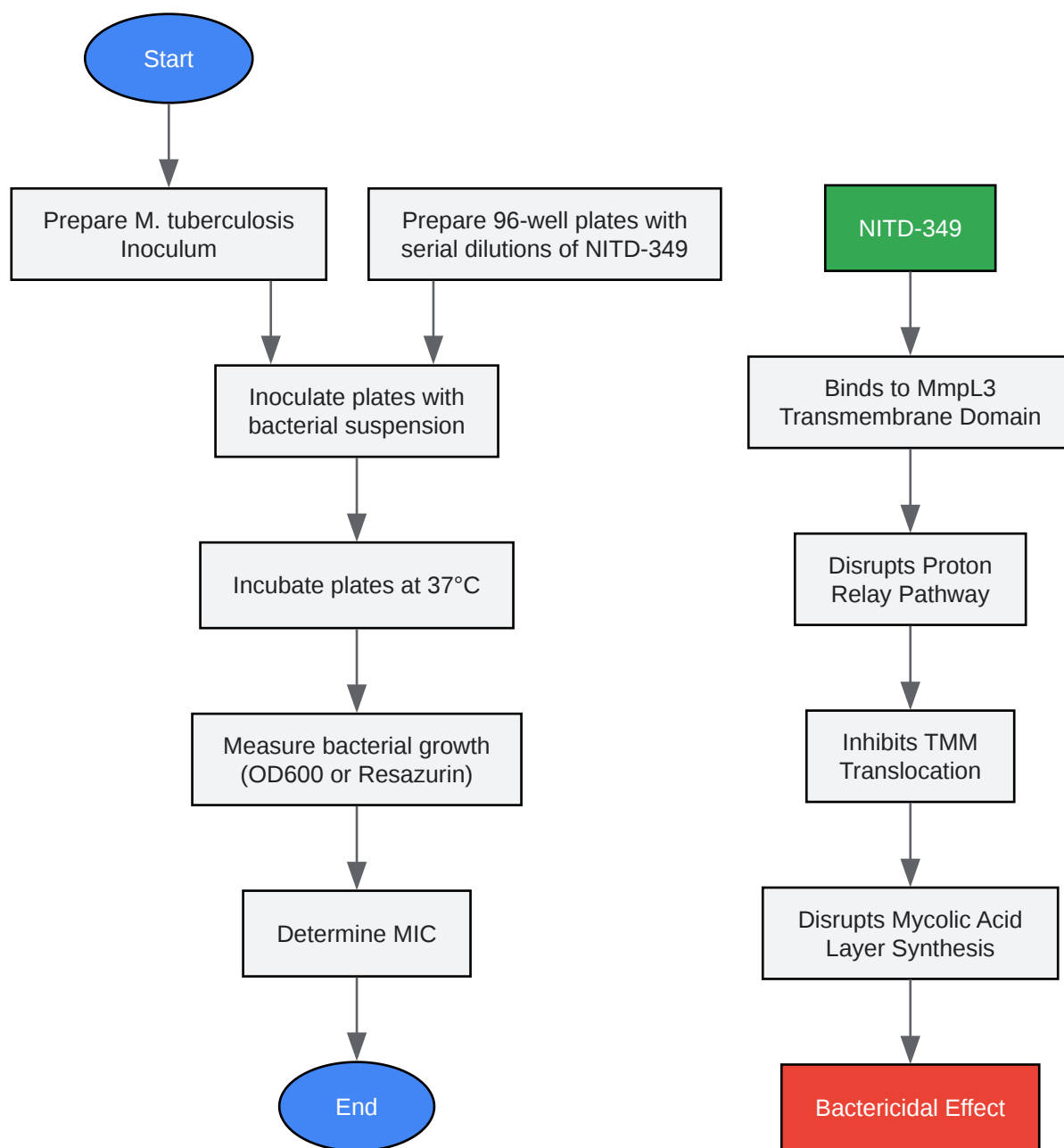
The in vivo efficacy of **NITD-349** was evaluated in a murine model of tuberculosis. BALB/c mice were infected with an aerosolized suspension of *M. tuberculosis* H37Rv. After the establishment of infection, mice were treated with **NITD-349** administered orally at various doses. The efficacy of the treatment was assessed by determining the bacterial load (colony-forming units, CFU) in the lungs and spleens of the treated mice compared to a vehicle-treated control group.

Visualizing the Mechanism and Workflow



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Caption: Inhibition of MmpL3-mediated TMM transport by **NITD-349**.



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References

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